(s)-2-Methylaziridine physical properties

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Compound of Interest	
Compound Name:	*(s)-2-Methylaziridine*
CAS No.:	*52340-20-2*
Cat. No.:	*B3426429*

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An In-depth Technical Guide to the Physical Properties of **(S)-2-Methylaziridine**

Introduction

(S)-2-Methylaziridine, a chiral heterocyclic amine, is a valuable building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals. Its strained three-membered ring structure imparts high reactivity, making it a versatile intermediate for the introduction of a chiral propyleneimine moiety. This guide provides a comprehensive overview of the core physical properties of **(S)-2-methylaziridine**, offering a foundational resource for researchers and drug development professionals. Understanding these properties is paramount for its safe handling, effective use in synthesis, and for the characterization of its derivatives.

Molecular Structure and Chirality

The fundamental architecture of **(S)-2-methylaziridine** is a three-membered ring containing two carbon atoms and one nitrogen atom, with a methyl group attached to one of the carbon atoms. The "S" designation in its name refers to the stereochemical configuration at the chiral center (the carbon atom bearing the methyl group), as defined by the Cahn-Ingold-Prelog

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priority rules. This chirality is a key feature, influencing its interaction with other chiral molecules and its application in asymmetric synthesis.

Diagram: Molecular Structure of **(S)-2-Methylaziridine**

Caption: 2D representation of **(S)-2-methylaziridine**.

Core Physical Properties

A summary of the key physical properties of **(S)-2-methylaziridine** is presented in the table below. These values have been compiled from various sources and represent the most consistently reported data.

Property	Value	Source(s)
Molecular Formula	C_3H_7N	
Molecular Weight	57.09 g/mol	
Appearance	Colorless liquid	
Odor	Ammonia-like	
Boiling Point	66.5 °C at 760 mmHg	[1]
Melting Point	-65 °C	[2]
Density	0.824 g/cm³	[1]
Refractive Index (n_D)	1.413	[1]
pKa	8.21 ± 0.40 (Predicted)	
Solubility	Miscible with water	[3]

Chiroptical Properties: Specific Rotation

A critical physical property of a chiral molecule is its specific rotation, which quantifies the extent to which it rotates the plane of polarized light. While the "(S)" designation indicates the absolute configuration, the direction and magnitude of optical rotation must be determined experimentally. The synonym "Propylenimine, (-)-" suggests that the (S)-enantiomer is

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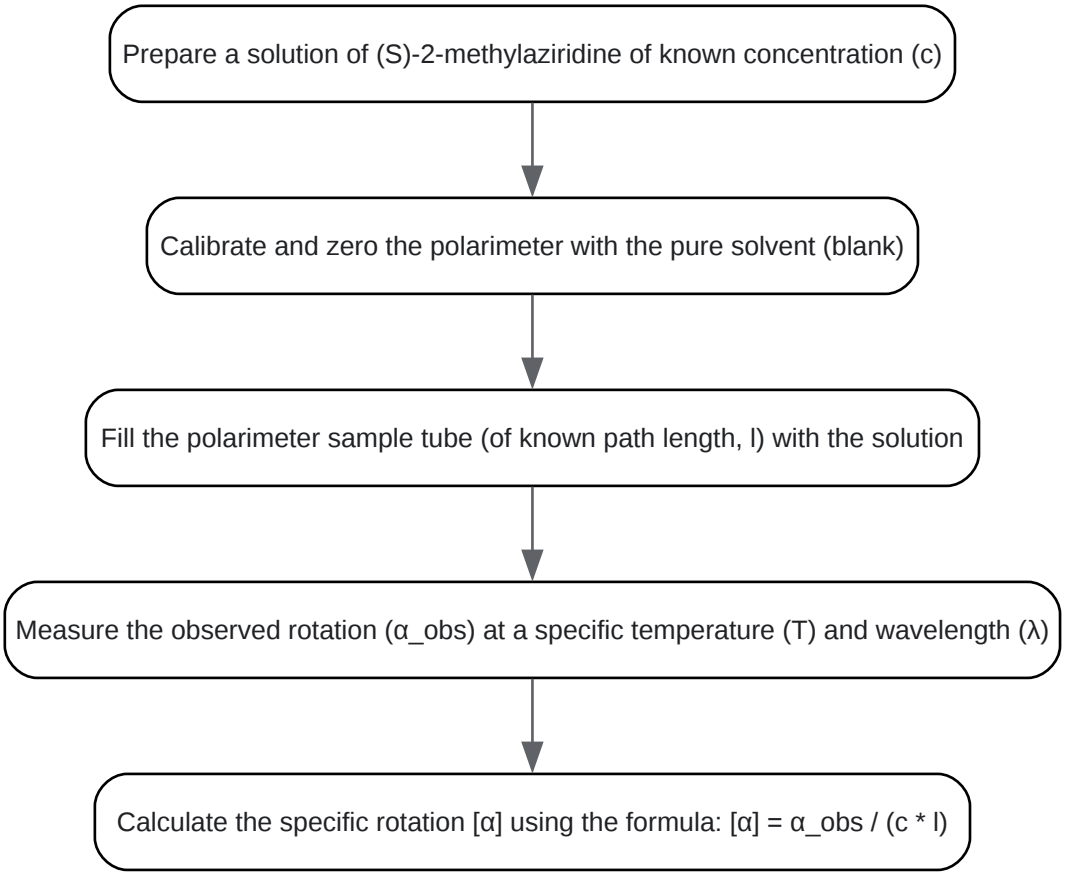
levorotatory (rotates plane-polarized light to the left).[4] However, a specific experimental value for the specific rotation of **(S)-2-methylaziridine** is not readily available in the reviewed literature.

Experimental Protocol: Determination of Specific Rotation

The following is a generalized, yet detailed, protocol for the determination of the specific rotation of a chiral liquid like **(S)-2-methylaziridine**.

Causality and Self-Validation: This protocol is designed to ensure accuracy and reproducibility. The use of a calibrated polarimeter, precise temperature control, and accurate concentration determination are critical for obtaining a reliable specific rotation value. The procedure includes steps for a blank measurement to zero the instrument, which is a crucial self-validating step to account for any optical activity of the solvent or the sample cell.

Diagram: Workflow for Specific Rotation Measurement



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